

1,2-Epoxyhexane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 1,2-Epoxyhexane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **1,2-Epoxyhexane**, a versatile epoxide compound. It covers its chemical identity, physicochemical properties, key experimental protocols for its synthesis and reactions, and insights into its metabolic pathways. This document is intended to serve as a valuable resource for professionals in research, chemical synthesis, and drug development.

Chemical Identity and Synonyms

1,2-Epoxyhexane is a colorless liquid and a member of the epoxide class of organic compounds, characterized by a three-membered ring containing an oxygen atom.^[1] Its high reactivity, owing to the strained ether ring, makes it a valuable intermediate in organic synthesis.^[2]

A comprehensive list of its synonyms and identifiers is provided in the table below to aid in its unambiguous identification across various databases and publications.

Table 1: Synonyms and Identifiers for **1,2-Epoxyhexane**

| Category | Identifier |
|-------------------|--|
| IUPAC Name | 2-butyloxirane[2][3] |
| CAS Number | 1436-34-6[1][4][5][6] |
| EC Number | 215-864-6[5] |
| Molecular Formula | C ₆ H ₁₂ O[1][4][5][6] |
| Molecular Weight | 100.16 g/mol [2][4][5][6] |
| Synonyms | 1,2-Hexene oxide[1][5][6][7], Butyloxirane[1][2][5][6], 1-Hexene epoxide[3][7], Epoxy-n-hexane[3][7], 1,2-Hexylene oxide[1], Oxirane, butyl-[3][7] |
| InChI | InChI=1S/C6H12O/c1-2-3-4-6-5-7-6/h6H,2-5H2,1H3[2][3] |
| InChI Key | WHNBDXQTMPYBAT-UHFFFAOYSA-N[1][3] |
| SMILES | CCCCC1CO1[1][2][3] |

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic data for **1,2-Epoxyhexane** is presented below. This information is crucial for its handling, characterization, and use in experimental settings.

Table 2: Physicochemical Properties of **1,2-Epoxyhexane**

| Property | Value |
|------------------|-------------------------------|
| Appearance | Colorless liquid[1][6] |
| Boiling Point | 118-120 °C[2][6] |
| Density | 0.831 g/mL at 25 °C[6] |
| Flash Point | 15 °C (59 °F) - closed cup[5] |
| Refractive Index | n ₂₀ /D 1.406[6] |
| Water Solubility | Difficult to mix[1][2] |

Table 3: Spectroscopic Data for **1,2-Epoxyhexane**

| Spectroscopy | Data |
|-----------------------|--|
| ¹ H NMR | Spectra available, refer to cited sources for detailed shifts and couplings.[8][9] |
| ¹³ C NMR | Spectra available, refer to cited sources for detailed chemical shifts.[10] |
| Mass Spectrometry | Spectra available in various databases.[8] |
| Infrared Spectroscopy | Spectra available in various databases.[8] |

Experimental Protocols

This section details common experimental procedures involving **1,2-Epoxyhexane**, including its synthesis via epoxidation and its characteristic ring-opening reactions.

Synthesis of 1,2-Epoxyhexane via Epoxidation of 1-Hexene

The most common method for synthesizing **1,2-Epoxyhexane** is the epoxidation of 1-hexene using a peroxy acid, such as meta-chloroperoxybenzoic acid (m-CPBA).[11] This reaction proceeds via a concerted mechanism where the oxygen atom is transferred from the peroxy acid to the double bond of the alkene.[12]

Materials:

- 1-Hexene
- meta-Chloroperoxybenzoic acid (m-CPBA)
- Dichloromethane (CH_2Cl_2) or other suitable aprotic solvent
- Saturated sodium bicarbonate solution (NaHCO_3)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve 1-hexene in a suitable solvent like dichloromethane in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath.
- Slowly add a solution of m-CPBA in the same solvent to the stirred 1-hexene solution. The addition should be dropwise to control the reaction temperature.
- After the addition is complete, allow the reaction to stir at room temperature and monitor its progress using thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, quench the reaction by adding a saturated solution of sodium bicarbonate to neutralize the resulting m-chlorobenzoic acid.
- Separate the organic layer and wash it sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to obtain the crude **1,2-Epoxyhexane**.

- The product can be further purified by distillation.

Ring-Opening Reactions of 1,2-Epoxyhexane

Epoxides readily undergo ring-opening reactions under both acidic and basic conditions due to the high ring strain.^[3] These reactions are fundamental to the synthetic utility of epoxides.

In the presence of an acid catalyst, the epoxide oxygen is protonated, making the ring more susceptible to nucleophilic attack. The nucleophile then attacks one of the carbon atoms of the epoxide ring. For asymmetrically substituted epoxides like **1,2-Epoxyhexane**, the nucleophile preferentially attacks the more substituted carbon atom.^[3]

Materials:

- **1,2-Epoxyhexane**
- Methanol (or other nucleophile)
- Catalytic amount of a strong acid (e.g., H₂SO₄)

Procedure:

- Dissolve **1,2-Epoxyhexane** in an excess of the nucleophile (e.g., methanol).
- Add a catalytic amount of the acid to the solution.
- Stir the reaction at room temperature and monitor by TLC or GC.
- Upon completion, neutralize the acid with a weak base (e.g., sodium bicarbonate solution).
- Extract the product with a suitable organic solvent.
- Wash the organic layer with water and brine, then dry it over an anhydrous drying agent.
- Remove the solvent under reduced pressure to yield the ring-opened product.

Under basic conditions, a strong nucleophile directly attacks one of the epoxide carbons in an S_N2 reaction. For **1,2-Epoxyhexane**, the attack occurs at the less sterically hindered carbon atom.^[3]

Materials:

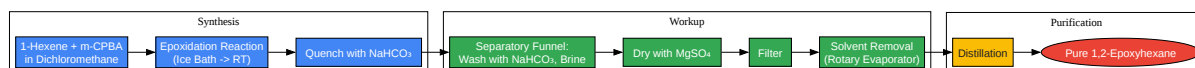
- **1,2-Epoxyhexane**
- Sodium methoxide (or other strong nucleophile/base)
- Methanol (as solvent and nucleophile)

Procedure:

- Prepare a solution of the nucleophile/base in its conjugate acid solvent (e.g., sodium methoxide in methanol).
- Add **1,2-Epoxyhexane** to this solution.
- Heat the reaction mixture if necessary and monitor its progress by TLC or GC.
- After the reaction is complete, neutralize the mixture with a dilute acid solution.
- Extract the product with an organic solvent.
- Wash the organic layer with water and brine, and dry it over an anhydrous drying agent.
- Remove the solvent under reduced pressure to obtain the product.

Visualized Workflows and Pathways

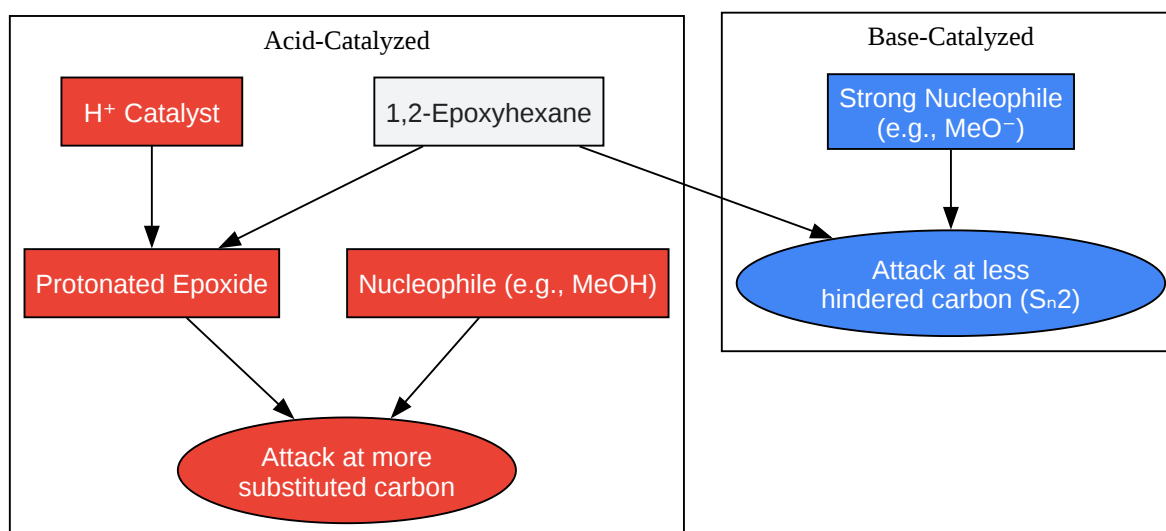
Experimental Workflow: Synthesis and Purification of 1,2-Epoxyhexane



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Caption: Workflow for the synthesis and purification of **1,2-Epoxyhexane**.

Logical Relationship: Regioselectivity of Ring-Opening

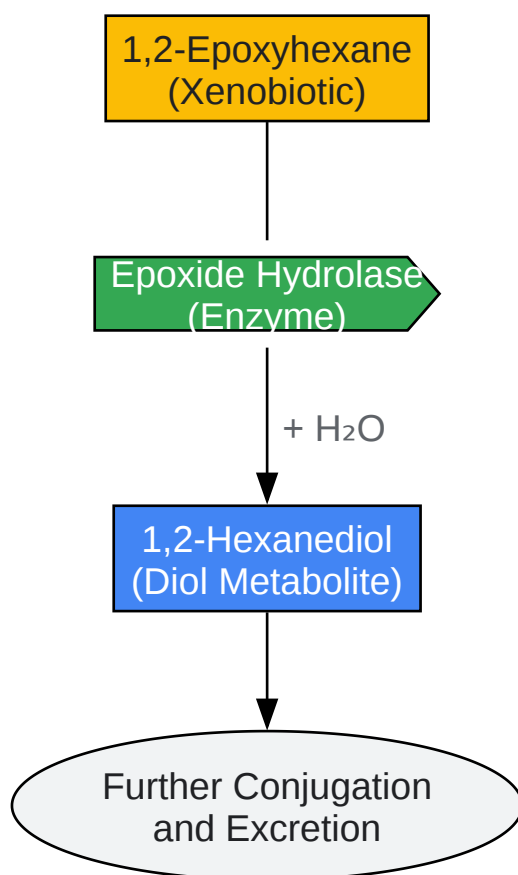


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Caption: Regioselectivity of acid- and base-catalyzed ring-opening of **1,2-Epoxyhexane**.

Metabolic Pathway of Epoxides

While specific signaling pathways for **1,2-Epoxyhexane** are not extensively documented, its metabolism is expected to follow the general pathway for xenobiotic epoxides. This primarily involves enzymatic hydration to a diol, which is a detoxification pathway.



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Caption: General metabolic pathway of epoxides via enzymatic hydrolysis.

Safety and Handling

1,2-Epoxyhexane is a highly flammable liquid and vapor and should be handled with appropriate safety precautions.^[5] It is harmful if swallowed and causes skin and eye irritation. May cause respiratory irritation.^[5]

Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.^[1]
- Use in a well-ventilated area.^[4]
- Wear protective gloves, clothing, eye, and face protection.^{[1][4]}

- Ground and bond container and receiving equipment to prevent static discharge.[1][4]
- Store in a cool, well-ventilated place with the container tightly closed.[1]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[1][2][4][5]

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